

# Application Notes: Triethylaluminum (TEAL) as a Rocket Engine Ignitor

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## Compound of Interest

Compound Name: Triethylaluminum

Cat. No.: B1256330

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## Introduction

**Triethylaluminum** (TEAL), with the chemical formula  $\text{Al}_2(\text{C}_2\text{H}_5)_6$ , is a highly pyrophoric organoaluminum compound.[1] Its property of igniting spontaneously upon contact with air, particularly with oxidizers like liquid oxygen, makes it an exceptionally reliable and effective ignitor for rocket engines.[1][2] This hypergolic reaction eliminates the need for complex and potentially failure-prone ignition systems, offering the advantage of simple, reliable, and repeatable engine starts.[3] Notably, a mixture of **triethylaluminum** and triethylborane (TEA-TEB) is famously used as the first-stage ignitor in the SpaceX Falcon 9 rocket's Merlin engines.[1][4] These application notes provide researchers and scientists with a comprehensive overview of TEAL's properties, performance characteristics, and detailed protocols for its safe handling and experimental evaluation.

## Physicochemical and Thermochemical Properties

The inherent reactivity of TEAL is rooted in its chemical and physical properties. It is a colorless, volatile liquid that must be handled with extreme care.[2][5][6] The data presented below has been compiled from various chemical databases and safety data sheets.

| Property   | Value  |
|--|--|
| Chemical Formula                                   | $\text{Al}_2(\text{C}_2\text{H}_5)_6$  |
| Molecular Weight                                   | 114.2 g/mol  |
| Appearance   | Colorless Liquid[2][5][7]  |
| Density  | 0.832 g/cm <sup>3</sup> at 25°C[8][9]  |
| Melting Point                                      | -46°C to -52°C (-51°F to -62°F)[7][8][9]   |
| Boiling Point                                      | 186.6°C (367.9°F) at 1 atm[7]  |
| Flash Point  | Spontaneously ignites in air ("Pyrophoric")[2][6]                                |
| Viscosity  | 2.5 - 2.6 mPa·s at 25°C[5][8]  |
| Enthalpy of Combustion ( $\Delta\text{CH}^\circ$ ) | -5104 to -5105.7 kJ/mol[1][8]  |
| Heat of Vaporization ( $\Delta\text{H}_\text{v}$ ) | 536 J/g[8]   |
| Solubility   | Soluble in aromatic, saturated aliphatic, and cycloaliphatic hydrocarbons[8][10] |

## Ignition Characteristics and Performance

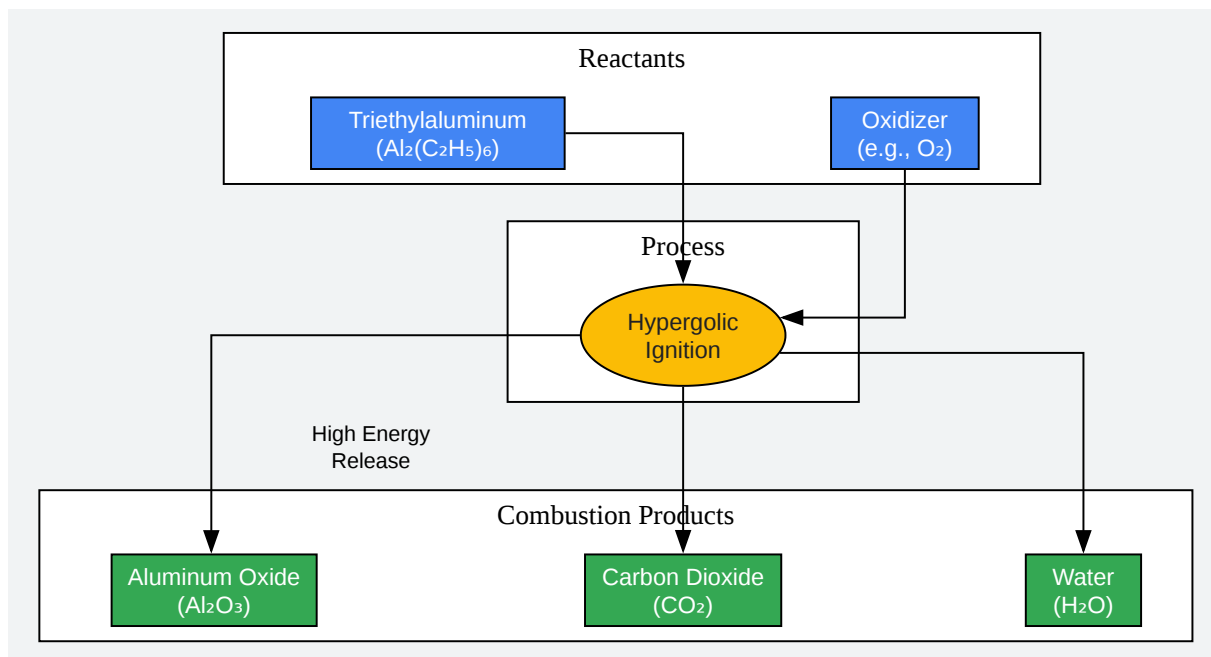
TEAL's primary application in rocketry stems from its hypergolic nature. It ignites instantly upon contact with an oxidizer, providing a rapid and reliable energy source to initiate the combustion of the main propellants.[3] The reaction is extremely fast, with ignition delays often measured in milliseconds.

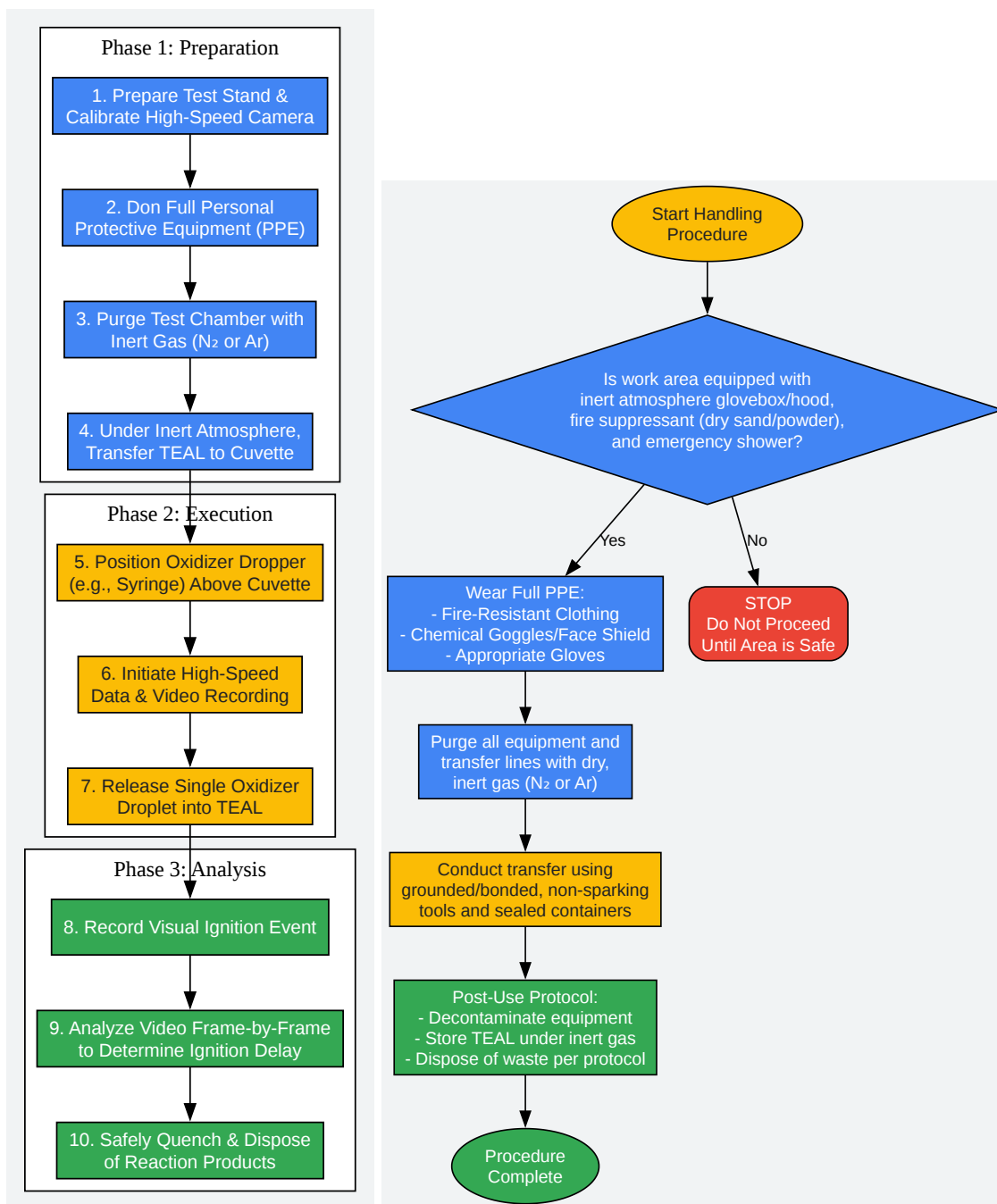
| Performance Parameter             | Value / Observation   | Oxidizer / Conditions                            | Source                               |
|-----------------------------------|---|--|--------------------------------------|
| Ignition Delay                    | < 100 milliseconds  | Liquid Oxygen                                    | NASA Technical Reports[11]           |
| Ignition Delay (Main Propellant)  | < 15 milliseconds   | For a 20% H <sub>2</sub> -O <sub>2</sub> mixture | NASA Technical Reports[11]           |
| Activation Energy (Rate-Limiting) | ~2 kcal/mol   | Air  | PMC - NIH[9][12]                     |
| Reactivity                        | Reacts violently with water, alcohols, and halogenated hydrocarbons.[6][10]                                   | Water, Air, various chemicals                    | CAMEO Chemicals, ChemicalBook[7][10] |
| Combustion Products               | Aluminum oxide (Al <sub>2</sub> O <sub>3</sub> ), Carbon dioxide (CO <sub>2</sub> ), Water (H <sub>2</sub> O) | Complete combustion with Oxygen                  | Nouryon[8]                           |

## Visualized Pathways and Workflows

### Chemical Ignition Pathway

The diagram below illustrates the simplified, overall reaction pathway for the hypergolic ignition of **Triethylaluminum** with an oxidizer, such as molecular oxygen.





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